

Technical Guide: Structure-Activity Relationship (SAR) of Benzyloperazine Sulfonamides

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Compound of Interest

Compound Name: 1-Benzyl-4-((2-fluorophenyl)sulfonyl)piperazine

CAS No.: 667912-07-4

Cat. No.: B492555

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Executive Summary

This technical guide analyzes the medicinal chemistry of benzyloperazine sulfonamides, a scaffold distinct from the regulated stimulant benzyloperazine (BZP). While BZP is primarily known for monoamine release, the addition of a sulfonamide moiety transforms this pharmacophore into a versatile ligand with high affinity for metalloenzymes—specifically Carbonic Anhydrases (CAs) and Acetylcholinesterase (AChE).

This guide details the "Tail Approach" in inhibitor design, demonstrating how the benzyloperazine unit acts as a hydrophobic anchor to modulate isoform selectivity (e.g., targeting tumor-associated hCA IX over cytosolic hCA II). It serves as a blueprint for researchers developing dual-action agents for oncology (hypoxic tumors) and neurodegeneration (Alzheimer's disease).

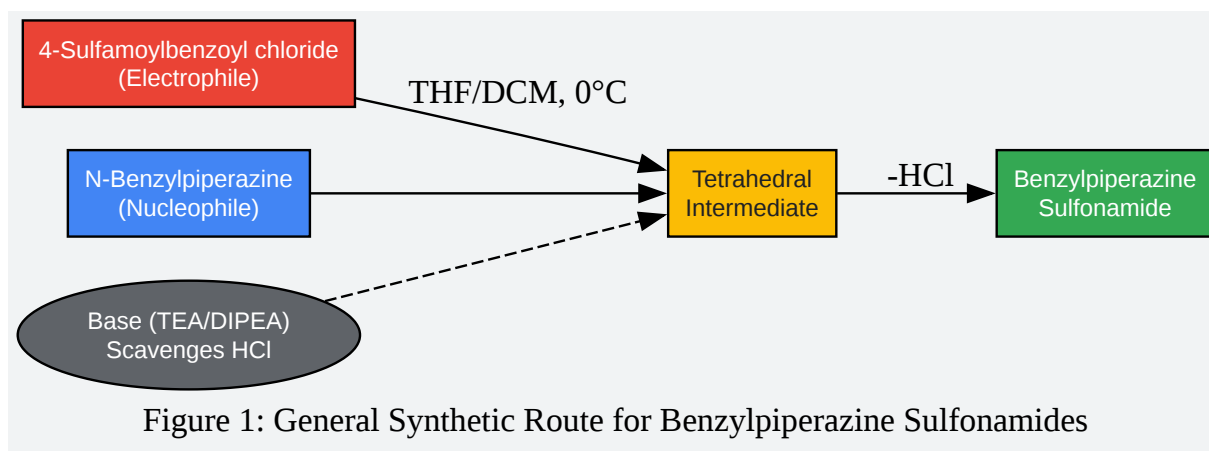
Chemical Scaffold & Synthetic Strategy

The core structure consists of three pharmacophoric regions:

- Zinc-Binding Group (ZBG): The primary sulfonamide () coordinates with the catalytic ion.
- The Linker: The piperazine ring provides a semi-rigid spacer, controlling the distance between the ZBG and the hydrophobic tail.
- The Tail: The benzyl moiety extends into the enzyme's hydrophobic pocket, driving selectivity.

Synthetic Pathway (Nucleophilic Substitution)

The synthesis typically employs a convergent strategy involving the nucleophilic attack of a piperazine derivative on a sulfonyl chloride.



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Figure 1: Nucleophilic substitution strategy. The base (Triethylamine or DIPEA) is critical to neutralize the HCl byproduct and drive the reaction to completion.

SAR Deep Dive: Carbonic Anhydrase Inhibition

The primary therapeutic utility of this scaffold lies in inhibiting Human Carbonic Anhydrases (hCAs). The sulfonamide anchors the molecule, while the benzylpiperazine tail probes the

variable regions of the active site to distinguish between ubiquitous isoforms (hCA I, II) and therapeutic targets (hCA IX, XII).

The "Tail Approach" Mechanism

- Primary Interaction: The ionized sulfonamide nitrogen coordinates to the

ion in the active site, displacing the catalytic water molecule/hydroxide ion.
- Secondary Interaction: The benzylpiperazine tail extends out of the active site cavity, interacting with hydrophobic residues (Phe131, Leu198, Pro202 in hCA II).

Selectivity Modulation

Modifying the benzyl ring (

) significantly alters

values across isoforms.

Substituent (R) on Benzyl Ring	Effect on hCA II (Cytosolic)	Effect on hCA IX (Tumor-Associated)	SAR Insight
H (Unsubstituted)	Potent ()	Moderate ()	Lack of steric bulk allows non-selective binding.
4-F / 4-Cl	Potent ()	High Potency ()	Halogens increase lipophilicity, improving hydrophobic pocket fit in hCA IX.
4-OMe (Methoxy)	Reduced Potency	High Selectivity	Electron-donating groups can disrupt favorable stacking in hCA II, improving hCA IX selectivity ratios.
Bulky Groups (e.g., t-Butyl)	Loss of Activity	Loss of Activity	Steric clash with the entrance of the active site cavity.

Data trends synthesized from Supuran et al. and recent hCA SAR studies [1][2].

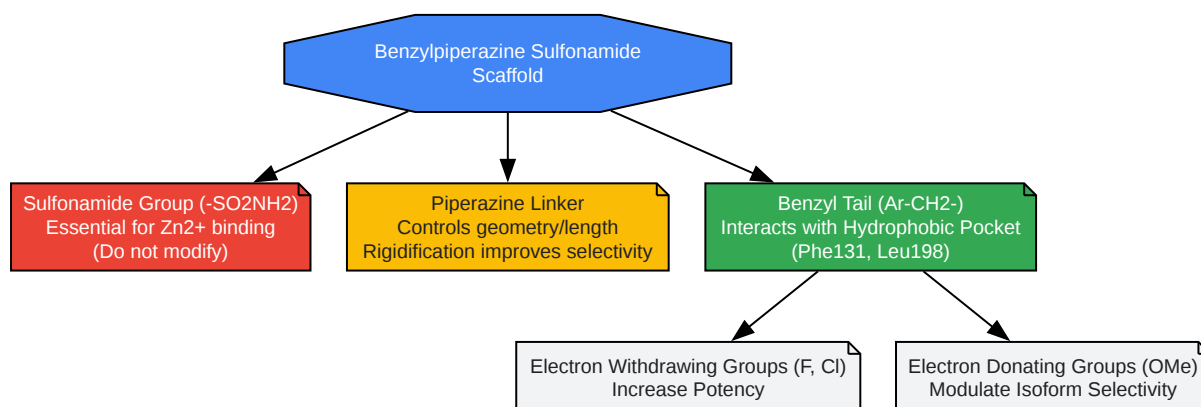


Figure 2: Structure-Activity Relationship Map for hCA Inhibition

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Figure 2: SAR Map highlighting the functional roles of the scaffold regions.[1] The tail region is the primary site for optimization.

SAR for Neurodegeneration (AChE Inhibition)

Beyond CAs, benzylpiperazine sulfonamides are explored as Dual-Binding Site Inhibitors of Acetylcholinesterase (AChE).

- Catalytic Anionic Site (CAS): The sulfonamide moiety can interact via hydrogen bonding or pi-cation interactions.
- Peripheral Anionic Site (PAS): The N-benzylpiperazine moiety mimics the pharmacophore of Donepezil, stacking against Trp286 in the PAS.
- Key SAR Finding: Substitution at the para-position of the benzyl ring with electron-withdrawing groups (e.g.,
) enhances AChE inhibition by increasing the acidity of the interactions or through direct electrostatic complementarity [3][4].

Experimental Protocols

Protocol: Stopped-Flow CO₂ Hydration Assay

Purpose: To determine the inhibition constant (

) of sulfonamides against hCA isoforms. This kinetic assay measures the time required for the pH to change as

is hydrated to carbonic acid.

Reagents:

- Buffer: 20 mM HEPES (pH 7.5), ionic strength adjusted to 20 mM with
.
- Indicator: 0.2 mM Phenol Red.

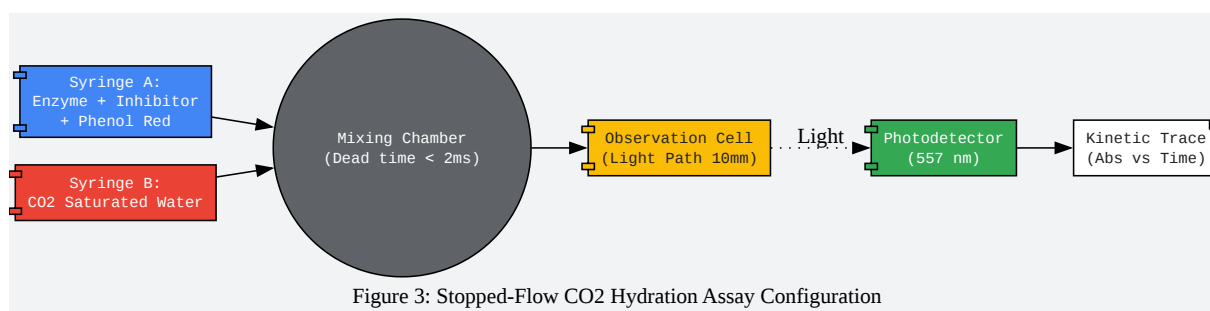
- Substrate:

-saturated water.

Workflow:

- Preparation: Incubate the enzyme (hCA) with the inhibitor (benzylpiperazine sulfonamide) for 15 minutes at room temperature.
- Loading: Load Syringe A with the Enzyme-Inhibitor-Indicator mixture. Load Syringe B with -saturated water.^[2]
- Injection: Rapidly mix reagents in the stopped-flow spectrophotometer (e.g., Applied Photophysics SX.18MV).
- Detection: Monitor the absorbance decrease at 557 nm (Phenol Red transition).
- Calculation: The initial velocity is calculated from the linear portion of the absorbance curve.

is determined using the Cheng-Prusoff equation [5].



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Figure 3: Schematic of the Stopped-Flow apparatus used to measure millisecond-scale enzyme kinetics.

Protocol: Chemical Synthesis (General Procedure)

- Dissolution: Dissolve

-benzylpiperazine (1.0 equiv) in anhydrous Dichloromethane (DCM).
- Base Addition: Add Triethylamine (TEA, 1.2 equiv) and cool the mixture to 0°C under nitrogen atmosphere.
- Addition: Dropwise add 4-sulfamoylbenzoyl chloride (1.0 equiv) dissolved in DCM.
- Reaction: Stir at 0°C for 30 mins, then warm to room temperature and stir for 4–6 hours.
- Workup: Wash with water, brine, and dry over

.
- Purification: Recrystallize from Ethanol/Water or purify via silica gel column chromatography (MeOH/DCM gradient).

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